

Zolazepam-d3 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: Zolazepam-d3

Cat. No.: B15295360

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For researchers, scientists, and drug development professionals, the Certificate of Analysis (CoA) for a deuterated standard like **Zolazepam-d3** is a critical document that guarantees the identity, purity, and quality of the material. This guide provides an in-depth explanation of the data and methodologies presented in a typical **Zolazepam-d3** CoA, ensuring its effective use in a research and development setting.

Compound Information

This section provides fundamental details about **Zolazepam-d3**.

Parameter	Value
Compound Name	Zolazepam-d3
CAS Number	1286480-83-8[1]
Chemical Formula	C ₁₅ H ₁₂ D ₃ FN ₄ O
Molecular Weight	291.33 g/mol
Structure	(As per provided chemical structure)
Appearance	White to Off-White Solid
Solubility	Soluble in DMSO, Methanol
Storage Conditions	-20°C, Inert atmosphere

Analytical Data

This core section of the CoA presents the quantitative results from various analytical tests performed to characterize the **Zolazepam-d3** standard.

Purity and Identity

Test	Method	Specification	Result
Purity (by HPLC)	High-Performance Liquid Chromatography	≥98%	99.5%
Identity (by ¹ H NMR)	Proton Nuclear Magnetic Resonance	Conforms to Structure	Conforms
Identity (by MS)	Mass Spectrometry	Conforms to Structure	Conforms

Isotopic Purity

Test	Method	Specification	Result
Deuterium Incorporation	Mass Spectrometry	≥99%	99.6% (d3)
Isotopic Distribution	Mass Spectrometry	Report	d0=0.1%, d1=0.3%, d2=0.0%, d3=99.6%

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of the analytical results.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: Agilent 1260 Infinity II HPLC or equivalent with a Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).

- Mobile Phase: A gradient of Acetonitrile and Water (both with 0.1% Formic Acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 5 µL.
- Procedure: A solution of **Zolazepam-d3** is prepared in the mobile phase and injected into the HPLC system. The peak area of the principal peak is compared to the total area of all peaks to determine the purity.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

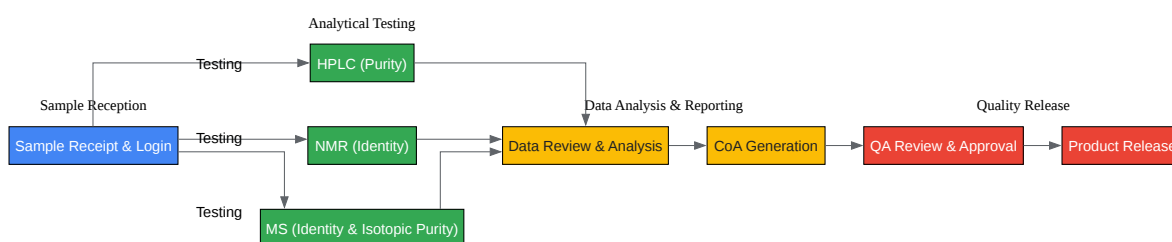
- Instrumentation: Bruker Avance III 400 MHz NMR spectrometer or equivalent.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d6).
- Procedure: A sample of **Zolazepam-d3** is dissolved in the deuterated solvent. Proton (¹H) NMR spectra are acquired. The chemical shifts, splitting patterns, and integration values are analyzed to confirm that the observed spectrum is consistent with the known structure of Zolazepam, accounting for the deuterium labeling.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: Agilent 6545 Q-TOF LC/MS or equivalent.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Procedure: The sample is introduced into the mass spectrometer. The mass-to-charge ratio (m/z) of the molecular ion is measured to confirm the molecular weight of **Zolazepam-d3**. The isotopic distribution is analyzed to determine the percentage of the d3 species and to quantify the presence of d0, d1, and d2 isotopologues.

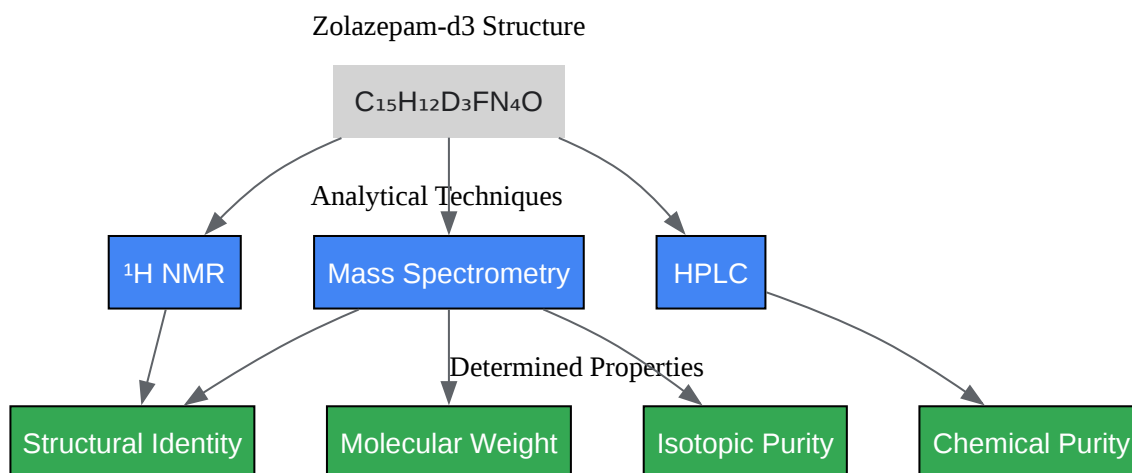
Visualizing the CoA Workflow and Key Relationships

To better understand the logical flow of a Certificate of Analysis and the relationships between its components, the following diagrams are provided.



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Caption: Workflow of a Certificate of Analysis from sample receipt to product release.



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Caption: Relationship between analytical techniques and the properties they determine for **Zolazepam-d3**.

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References

- 1. assets.lgcstandards.com [assets.lgcstandards.com]
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Phone: (601) 213-4426
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